Gamma-Valerolactone: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest	
Compound Name:	Gamma-Valerolactone
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For Researchers, Scientists, and Drug Development Professionals

Gamma-Valerolactone (GVL) is a versatile, bio-based platform chemical with a growing range of applications, from a green solvent to a precursor for biofuels and value-added chemicals. This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of GVL, detailed experimental protocols for their determination, and a visualization of its synthesis and application in biomass processing.

Core Physicochemical Properties of Gamma-Valerolactone

The following tables summarize the key quantitative physicochemical properties of **Gamma-Valerolactone**, providing a valuable reference for laboratory and industrial applications.

Table 1: General and Physical Properties of **Gamma-Valerolactone**

Property	Value	Reference(s)
Molecular Formula	$C_5H_8O_2$	[1]
Molecular Weight	100.12 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Herbaceous, sweet, warm	[1]
Melting Point	-31 °C	[1]
Boiling Point	207-208 °C	
Density	1.05 g/mL at 25 °C	
Refractive Index (n20/D)	1.432	

Table 2: Health and Safety Properties of **Gamma-Valerolactone**

Property	Value	Reference(s)
Flash Point	96 °C (Closed Cup)	
Vapor Pressure	0.235 mmHg at 25°C	
Vapor Density	3.45 (vs air)	
Water Solubility	Miscible	

Table 3: Solvent and Chemical Properties of **Gamma-Valerolactone**

Property	Value	Reference(s)
pH (anhydrous)	7.0	
pH (10% aqueous solution)	4.2	
Viscosity	2.18 cP at 25 °C	
Surface Tension	30 dynes/cm at 25 °C	
Dielectric Constant	36.14	
LogP	-0.27	

Experimental Protocols

This section details the standard methodologies for determining the key physicochemical properties of **Gamma-Valerolactone**.

Determination of Density

The density of GVL is determined using a digital density meter according to the ASTM D4052 standard test method.

Methodology:

- Apparatus: A digital density meter capable of maintaining a constant temperature.

- Calibration: The instrument is calibrated with dry air and distilled water at the test temperature.

- Sample Preparation: A small, representative sample of GVL is obtained. Ensure the sample is free of air bubbles.

- Measurement: The sample is introduced into the oscillating U-tube of the density meter. The instrument measures the oscillation period of the tube filled with the sample.

- Calculation: The density is automatically calculated by the instrument based on the measured oscillation period and the calibration data. The result is typically reported in g/cm³ or kg/m ³.

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Determination of Viscosity

The kinematic viscosity of GVL is determined using a calibrated glass capillary viscometer following the ASTM D445 standard test method.

Methodology:

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.

- Sample Preparation: The GVL sample is filtered to remove any particulate matter.

- Procedure:

  - The viscometer is charged with a precise amount of the GVL sample.

  - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.

  - The time taken for the liquid to flow between two marked points on the viscometer under gravity is measured accurately.

- Calculation: The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the viscometer calibration constant (C): $\nu = C \times t$. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density (ρ) of GVL at the same temperature: $\eta = \nu \times \rho$.

Determination of Surface Tension

The surface tension of GVL can be determined using the Du Noüy ring method as outlined in ASTM D971.

Methodology:

- Apparatus: A tensiometer equipped with a platinum-iridium ring.

- Calibration: The instrument is calibrated to ensure accurate force measurements.

- Sample Preparation: A sample of GVL is placed in a clean sample vessel, ensuring the surface is free from contaminants.

- Measurement:

  - The platinum ring is submerged into the GVL sample.

  - The ring is then slowly pulled through the liquid-air interface.

  - The force required to detach the ring from the liquid surface is measured by the tensiometer.

- Calculation: The surface tension is calculated from the measured force, the dimensions of the ring, and a correction factor.

Synthesis of **Gamma-Valerolactone** from Levulinic Acid

A common and efficient method for synthesizing GVL is the catalytic hydrogenation of levulinic acid. The following protocol is based on the use of a Ruthenium-on-carbon (Ru/C) catalyst.

Materials:

- Levulinic acid (LA)

- Methanol (solvent)

- 5% Ru/C catalyst

- Hydrogen gas (H_2)

- High-pressure autoclave reactor

Procedure:

- A 5 wt % solution of levulinic acid in methanol is prepared.

- A 300 mL portion of this solution is introduced into a 1000 mL high-pressure autoclave.

- The 5% Ru/C catalyst is added to the autoclave. The catalyst loading is 5.0% based on the mass of levulinic acid.

- The autoclave is sealed and flushed with hydrogen gas to remove air.

- The reactor is pressurized with hydrogen to 1.2 MPa.

- The reaction mixture is heated to 130 °C with stirring.

- The reaction is allowed to proceed for 160 minutes.

- After the reaction, the autoclave is cooled to room temperature and depressurized.

- The catalyst is removed by filtration.

- The resulting solution contains GVL, which can be purified by distillation.
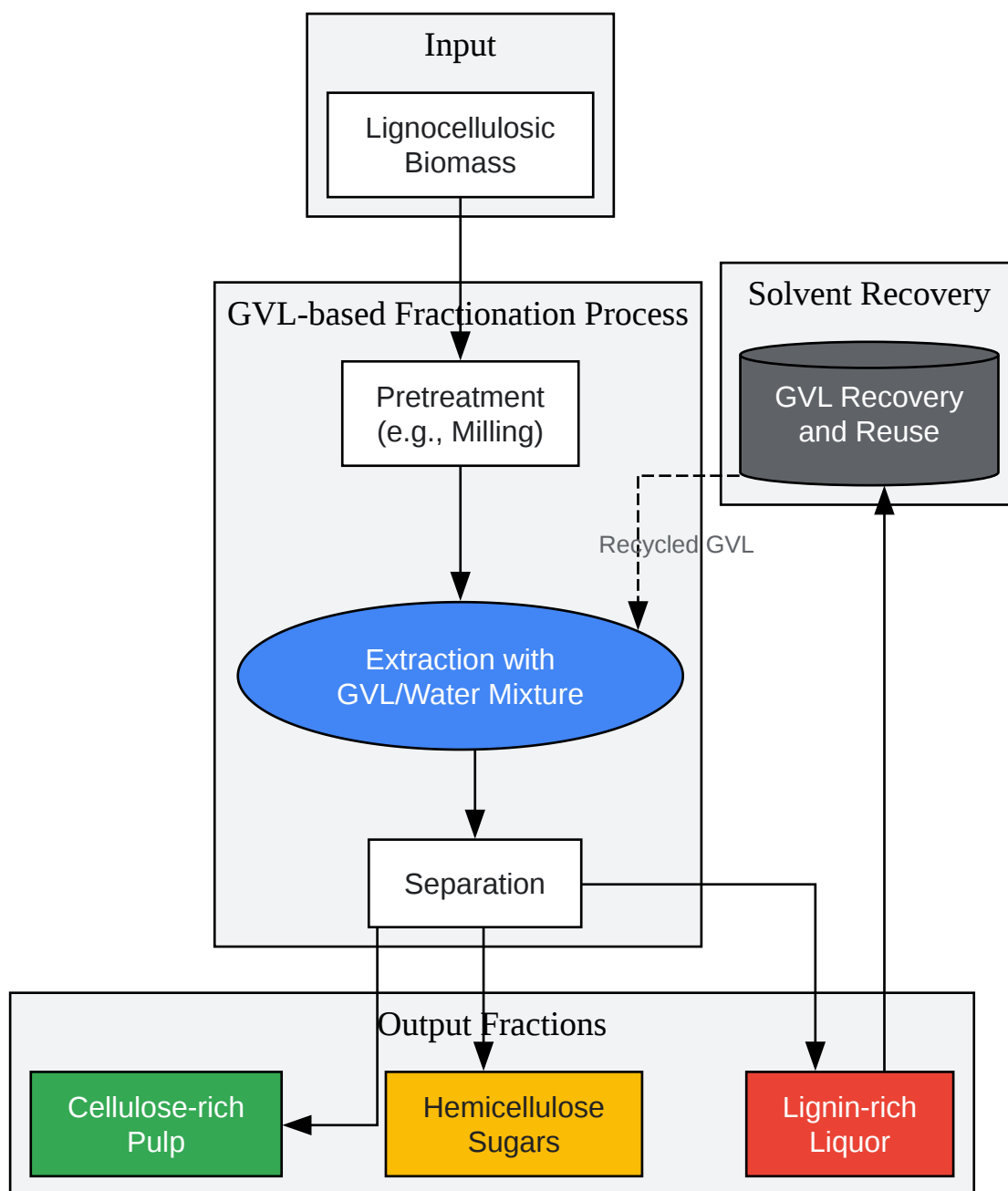
Under these optimized conditions, a levulinic acid conversion rate of 92% and a GVL selectivity of 99% can be achieved.

Visualizations

The following diagrams illustrate key pathways and logical relationships involving **Gamma-Valerolactone**.
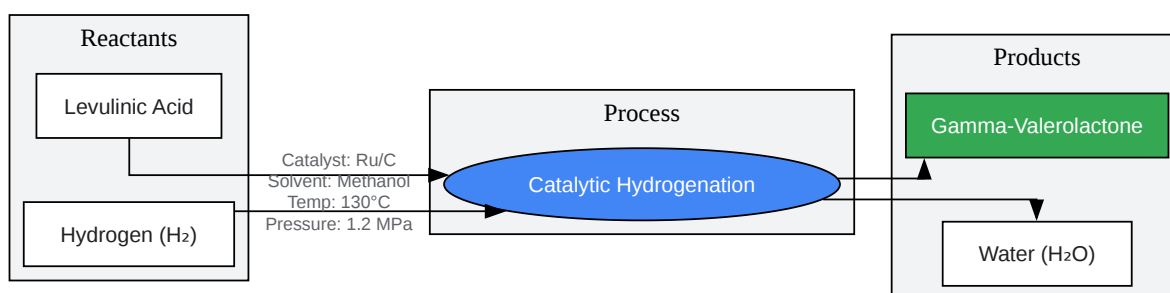
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Synthesis of **Gamma-Valerolactone** from Levulinic Acid.

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References

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